

# An In-depth Technical Guide to the FK-3000 Air Defense System

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## Compound of Interest

Compound Name: FK-3000

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For the attention of Researchers, Scientists, and Defense Development Professionals.

### Introduction:

The **FK-3000** is a sophisticated, self-propelled, short-range air defense (SHORAD) system developed by the China Aerospace Science and Industry Corporation (CASIC).[1][2] Unveiled at the Zhuhai Air Show in 2022, this advanced platform is engineered to counter a wide spectrum of modern aerial threats, with a particular emphasis on drone swarms, loitering munitions, and other low, slow, and small targets.[3][4][5][6] The system's design reflects key lessons from recent global conflicts, where the proliferation of inexpensive unmanned aerial vehicles (UAVs) has posed a significant challenge to conventional air defense systems.[3][7][8]

## System Composition and Capabilities

The **FK-3000** system is mounted on a highly mobile 6x6 Shaanxi SX2220 tactical truck chassis, ensuring rapid deployment and operational flexibility.[1][3][7] Its primary operational configuration consists of an unmanned turret integrating a multi-layered kinetic engagement capability. This includes a combination of surface-to-air missiles and a rapid-fire autocannon, all guided by an advanced sensor suite.[1][5][7]

## Quantitative Data Summary

Feature	Specification	Source(s)
Chassis	Shaanxi SX2220 6x6 high-mobility truck	[1][3][7]
Engagement Range	30 meters to 12,000 meters	[1][2][5]
Primary Armament	- 30mm automatic cannon - Up to 96 quad-packed micro-missiles or a mix of larger and smaller missiles	[3][5][7]
Cannon Effective Range	Approximately 4 kilometers	[3][7]
Micro-missile Range	Approximately 5 kilometers	[3][7]
Larger Missile Range	Up to 22 kilometers (FK-3000/L variant)	[2][3][7]
Radar Detection Range	150 meters to 30 kilometers	[7]
Target Velocity Range	2.57 meters/second to 411 meters/second	[7][9]
Interception Time	4 to 6 seconds from detection	[3][7]
Claimed Success Rate	- 85% against fixed-wing aircraft - 65% against small guided missiles	[3][7]

## Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the development and testing of the **FK-3000** are not publicly available, the system's capabilities suggest a rigorous testing and evaluation process. This would likely involve a combination of simulated and live-fire exercises against a variety of aerial targets.

Methodology for Performance Evaluation (Hypothetical):

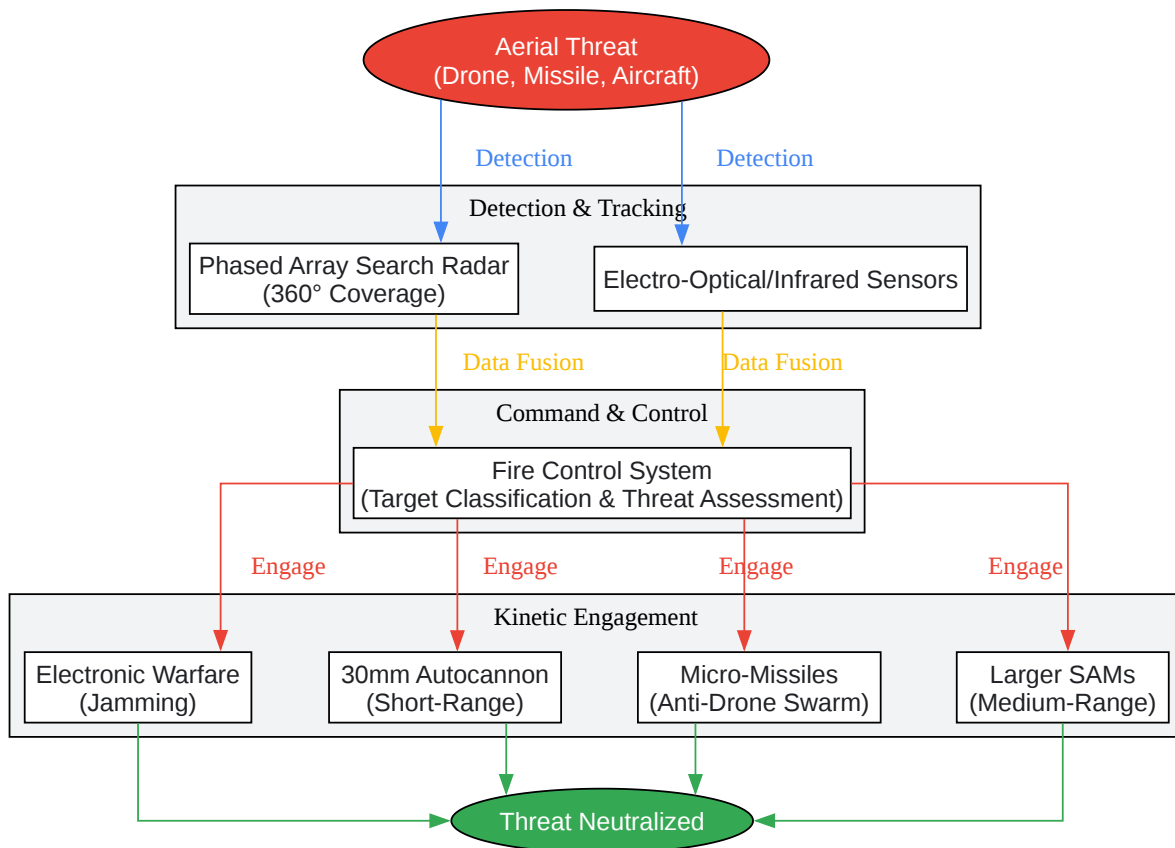
- **Target Acquisition and Tracking Trials:** This would involve testing the integrated radar and electro-optical/infrared (EO/IR) sensor suite against a diverse set of targets, including single

drones, drone swarms, cruise missile surrogates, and fixed-wing aircraft. The objective would be to validate the system's detection and tracking ranges, accuracy, and resistance to electronic countermeasures.

- Kinetic Engagement Trials: A series of live-fire exercises would be conducted to assess the effectiveness of the 30mm cannon and the different missile types. These trials would measure key performance indicators such as:
  - Probability of kill (Pk) against various target types and engagement geometries.
  - Minimum and maximum engagement altitudes and ranges.
  - System reaction time from target detection to engagement.
  - Performance in adverse weather conditions.
- Mobility and Deployment Trials: These tests would evaluate the performance of the SX2220 chassis in various terrains to ensure the system meets the required standards for off-road mobility and rapid deployment.

## Signaling Pathways and Experimental Workflows

The operational logic of the **FK-3000** can be conceptualized as a multi-layered "signaling pathway" for threat engagement. This process begins with target detection and culminates in neutralization.



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Caption: **FK-3000** threat engagement workflow.

The system's logic prioritizes a layered defense, utilizing its diverse effectors to engage threats at optimal ranges. The integration of electronic warfare capabilities provides a non-kinetic option for disrupting drone control links.[7]

## Conclusion

The **FK-3000** represents a significant advancement in short-range air defense, specifically tailored to the challenges of contemporary and future battlefields. Its modular design, combining a high-mobility platform with a potent mix of kinetic effectors and advanced sensors, provides a robust solution for protecting critical assets and deployed forces from a wide array of aerial threats. The emphasis on countering unmanned systems and its multi-layered engagement philosophy underscore the evolving nature of air defense in the 21st century.[3][4]

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Email: [info@benchchem.com](mailto:info@benchchem.com)